

VU0361737: A CNS Penetrant Agent

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Compound of Interest

Compound Name: VU0361737

Cat. No.: B611733

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Core Finding: VU0361737 Demonstrates Significant CNS Penetration

VU0361737, a selective positive allosteric modulator (PAM) for the mGlu4 receptor, has been demonstrated to be CNS penetrant. In vivo studies in rats have shown significant brain exposure, with a reported brain-to-plasma ratio of 4.1.[1] This key pharmacokinetic property indicates the compound's ability to cross the blood-brain barrier and reach its target in the central nervous system.

Quantitative Pharmacokinetic Data

The following table summarizes the key quantitative data regarding the CNS penetration of **VU0361737**.

Parameter	Value	Species	Source
Brain-to-Plasma Ratio	4.1	Rat	[1]
Half-life (T1/2)	20 min	Rat	[1]

Experimental Determination of CNS Penetrance

While the specific experimental protocol for determining the brain-to-plasma ratio of **VU0361737** is not detailed in the available literature, a general methodology for such an

assessment is outlined below. This protocol is based on standard practices in preclinical drug development for evaluating CNS exposure.

General In Vivo Pharmacokinetic Study Protocol

Objective: To determine the brain and plasma concentrations of **VU0361737** over time and calculate the brain-to-plasma concentration ratio.

Animal Model: Male Sprague-Dawley rats (or other appropriate rodent model).

Dosing:

- Administer **VU0361737** at a defined dose and route (e.g., intravenous, intraperitoneal, or oral).
- The formulation of **VU0361737** should be appropriate for the chosen route of administration.

Sample Collection:

- At predetermined time points post-dosing (e.g., 0.25, 0.5, 1, 2, 4, 6, and 24 hours), collect blood samples via an appropriate method (e.g., tail vein, cardiac puncture).
- Process the blood to separate plasma.
- At the same time points, euthanize a cohort of animals and perfuse the circulatory system with saline to remove blood from the brain tissue.
- Excise the whole brain.

Sample Analysis:

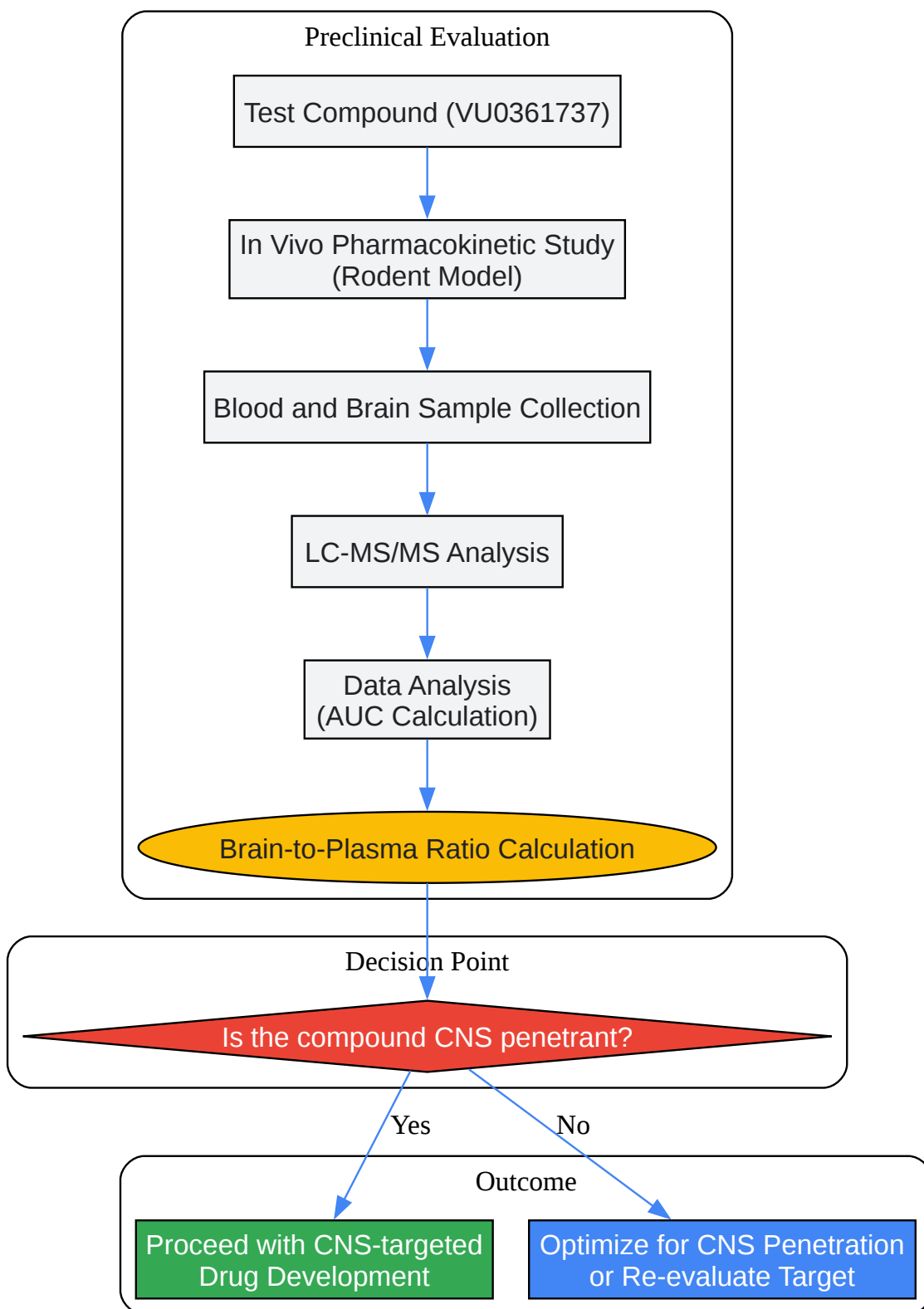
- Homogenize the brain tissue in a suitable buffer.
- Extract **VU0361737** from both plasma and brain homogenate samples using an appropriate technique (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- Quantify the concentration of **VU0361737** in the processed samples using a validated analytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Data Analysis:

- Plot the plasma and brain concentration-time profiles.
- Calculate the area under the curve (AUC) for both plasma (AUC_{plasma}) and brain (AUC_{brain}) from time zero to the last measured time point.
- The brain-to-plasma ratio is typically calculated as the ratio of the AUC_{brain} to the AUC_{plasma}.

Logical Workflow for Assessing CNS Penetration

The following diagram illustrates the typical workflow for evaluating the CNS penetration of a compound like **VU0361737**.



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Caption: Workflow for assessing the CNS penetrance of a test compound.

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References

- 1. selleckchem.com [selleckchem.com]
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Email: info@benchchem.com